

Technical Comparison Guide: 5-Bromo-2-(3-methylbutoxy)benzaldehyde

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Compound of Interest

Compound Name: 5-Bromo-2-(3-methylbutoxy)benzaldehyde

CAS No.: 669739-11-1

Cat. No.: B1275631

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Optimization of Lipophilic P2-Intermediates in Drug Discovery

Executive Summary & Strategic Utility

This guide provides a technical characterization and performance comparison for **5-Bromo-2-(3-methylbutoxy)benzaldehyde** (CAS 669739-11-1). This molecule serves as a critical "P2" building block in the synthesis of macrocyclic HCV protease inhibitors (e.g., analogs of Vaniprevir and Simeprevir) and other heterocyclic pharmacophores.

Why this molecule? While the methoxy-substituted analog (5-Bromo-2-methoxybenzaldehyde) is the standard commodity reagent, the 3-methylbutoxy (isopentyloxy) variant offers distinct physicochemical advantages in medicinal chemistry:

- **Enhanced Lipophilicity:** The isopentyl tail significantly increases LogP, improving membrane permeability for the final drug candidate.

- **Steric Occlusion:** The bulky tail provides steric shielding, often improving metabolic stability of the resulting ether linkage compared to methoxy or ethoxy groups.
- **Solubility Modulation:** It shifts solubility profiles, allowing the intermediate to remain soluble in non-polar solvents (Heptane/DCM) where methoxy analogs might crash out, facilitating homogeneous catalysis steps.

Structural Analysis & Comparison

The following table contrasts the target molecule with its primary market alternative.

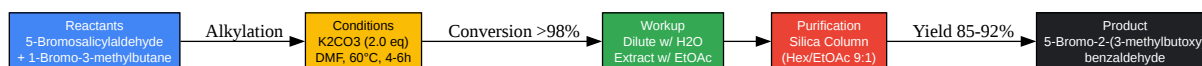
Table 1: Physicochemical Comparison

Feature	Target Molecule	Standard Alternative
Chemical Name	5-Bromo-2-(3-methylbutoxy)benzaldehyde	5-Bromo-2-methoxybenzaldehyde
CAS Number	669739-11-1	25016-01-7
Formula		
Molecular Weight	271.15 g/mol	215.04 g/mol
Physical State	Viscous Oil or Low-Melting Solid	Crystalline Solid
Melting Point	< 40 °C (Typically handled as oil)	116–119 °C [1]
LogP (Calc)	~4.66 [2]	~2.48
Solubility	High in Hexanes, Toluene, DCM	Low in Hexanes; High in MeOH
Primary Utility	Lipophilic optimization, Steric bulk	General screening, Low cost

Synthesis & Experimental Protocol

The synthesis utilizes a Williamson etherification optimized to prevent aldol condensation side-reactions.

Diagram 1: Synthesis Workflow (DOT Visualization)



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Caption: Optimized Williamson ether synthesis pathway utilizing polar aprotic conditions to maximize yield.

Detailed Protocol

- Reagents: Charge a reaction vessel with 5-bromosalicylaldehyde (1.0 eq) and anhydrous DMF (5 mL/g).
- Base Addition: Add Potassium Carbonate () (2.0 eq). Stir at room temperature for 15 minutes to generate the phenoxide anion. Note: is preferred over NaH to prevent harsh exotherms and reduce aldehyde side-reactions.
- Alkylation: Add 1-Bromo-3-methylbutane (1.2 eq) dropwise.
- Reaction: Heat to 60°C and monitor by TLC (Hexane/EtOAc 4:1) or HPLC.[1][2] Reaction is typically complete in 4–6 hours.
- Workup: Cool to RT. Pour into ice-water (5x reaction volume).
 - Observation: The product will separate as an oil.
 - Extract with Ethyl Acetate (3x). Wash organics with water (2x) and brine (1x) to remove DMF.
- Purification: Dry over , concentrate. Purify via silica gel chromatography (Gradient: 0% 10% EtOAc in Hexanes).

Characterization Data

The following data validates the structure, specifically distinguishing the isopentyl chain from linear isomers.

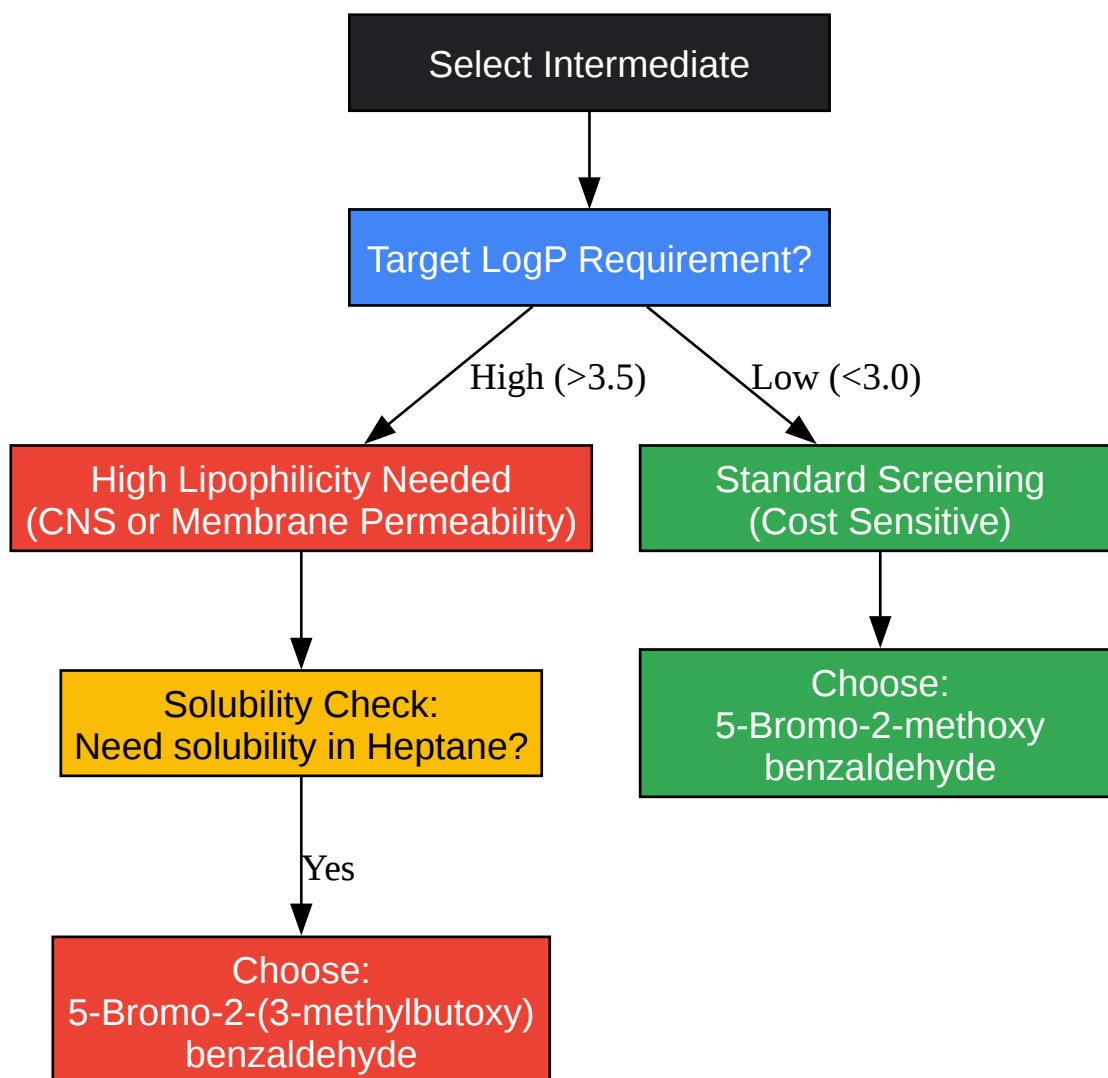
Table 2: Spectroscopic Data

Technique	Signal / Value	Assignment
H NMR	10.38 (s, 1H)	Aldehyde (-CHO). Characteristic singlet.
(400 MHz,)	7.92 (d, J=2.5 Hz, 1H)	Ar-H (C6). Ortho to CHO, Meta to Br.
7.60 (dd, J=8.8, 2.5 Hz, 1H)	Ar-H (C4). Para to alkoxy.	
6.90 (d, J=8.8 Hz, 1H)	Ar-H (C3). Ortho to alkoxy. Shielded by ether oxygen.	
	-OCH	
4.08 (t, J=6.5 Hz, 2H)	-. Triplet indicating adjacent CH	
	.	
1.85 (m, 1H)	-CH-. Methine of isopentyl group.	
	-CH	
1.72 (q, 2H)	-. Middle methylene of isopentyl chain.	
	-CH(CH	
0.98 (d, J=6.6 Hz, 6H)	) . Gem-dimethyl doublet.	
MS (ESI)	m/z 270.0 / 272.0	Isotopic Pattern. 1:1 ratio confirms mono-bromination.
IR (Neat)	1685 cm	C=O Stretch. Conjugated aldehyde.
1245 cm	C-O-C Stretch. Aryl alkyl ether.	

Performance & Selection Guide

When should you choose the 3-methylbutoxy analog over the standard methoxy analog?

Diagram 2: Selection Logic (DOT Visualization)



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Caption: Decision matrix for selecting the optimal benzaldehyde intermediate based on lipophilicity and solvent compatibility.

Critical Considerations

- Crystallization: The methoxy analog crystallizes easily (MP ~116°C), making it easier to handle for solid weighing. The 3-methylbutoxy analog is often an oil; for precise stoichiometry in small-scale synthesis, weighing by difference or using a stock solution in DCM is recommended.
- Reactivity: Both analogs show similar reactivity in Suzuki couplings (at the Br) or Reductive Aminations (at the CHO). However, the 3-methylbutoxy group imposes slightly higher steric hindrance at the ortho-position, which can improve selectivity if the aldehyde is subjected to non-selective nucleophilic attacks.

References

- Sigma-Aldrich.[3][4] Product Specification: 5-Bromo-2-methoxybenzaldehyde. [Link](#)
- Hit2Lead (ChemBridge). Compound Details: **5-bromo-2-(3-methylbutoxy)benzaldehyde** (CAS 669739-11-1).[5][6][7][8][9] [Link](#)
- PubChem.[3][4][10] Compound Summary: 5-Bromo-2-methoxybenzaldehyde (Analog Data). [Link](#)
- Gilead Sciences, Inc.[1][10] Macrocyclic Inhibitors of Hepatitis C Virus (Related Isopentyl Intermediates). US Patent 2014/0221330. [Link](#)

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Sources

- 1. medkoo.com [medkoo.com]
- 2. Enantioselective Synthesis of β -l-5-[(E)-2-Bromovinyl]-1-((2S,4S)-2-(hydroxymethyl)-1,3-dioxolane-4-yl) Uracil] (l-BH DU) via Chiral Pure l-Dioxolane - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 5-ブromo-2-フルオロベンズアルデヒド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 5-Bromo-2-hydroxy-3-methoxybenzaldehyde 97 5034-74-2 [sigmaaldrich.com]

- [5. echemi.com \[echemi.com\]](#)
- [6. You are being redirected... \[hit2lead.com\]](#)
- [7. molecularinfo.com \[molecularinfo.com\]](#)
- [8. keyorganics.net \[keyorganics.net\]](#)
- [9. 669739-11-1 | CAS数据库 \[m.chemicalbook.com\]](#)
- [10. 5-Bromo-3-methyl-2-\(oxan-4-yl\)benzaldehyde | C13H15BrO2 | CID 167198581 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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